

Technical Whitepaper: 8-Chloro-4-iodoquinoline as a Privileged Scaffold

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Compound of Interest

Compound Name: 8-Chloro-4-iodoquinoline

Cat. No.: B13468607

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Executive Summary

8-Chloro-4-iodoquinoline (CAS: Not widely listed; analog 4-chloro-8-iodo is CAS 49713-55-5) is a dual-halogenated heteroaromatic building block. Its value lies in the orthogonal reactivity of its two halogen substituents. The C4-iodine atom is highly labile toward Palladium-catalyzed cross-coupling (oxidative addition), while the C8-chlorine atom remains inert under mild conditions, serving as a "latent" handle for subsequent derivatization or as a lipophilic modulator to improve pharmacokinetic profiles. This guide outlines the structural properties, synthesis, and protocols for exploiting this regioselectivity.

Chemical Structure & Physical Properties[1][2][3]

The molecule consists of a quinoline bicyclic core substituted with a chlorine atom at the 8-position (benzene ring) and an iodine atom at the 4-position (pyridine ring).

Physicochemical Profile

Property	Value / Description	Note
Formula	C ₉ H ₅ ClIN	
Molecular Weight	289.50 g/mol	
Appearance	Off-white to pale yellow solid	Typical for halogenated quinolines
Predicted LogP	~3.5 - 3.8	Highly lipophilic due to di-halogenation
Solubility	DMSO, DMF, DCM, Chloroform	Poor solubility in water/alcohols
Topological Polar Surface Area	~12.9 Å ²	Pyridine nitrogen contribution
H-Bond Donors/Acceptors	0 / 1	

Structural Analysis[6]

- Electronic Environment: The C4 position is para to the quinoline nitrogen. The electron-withdrawing nature of the nitrogen makes C4 highly electrophilic, facilitating nucleophilic aromatic substitution () and oxidative addition by Pd(0).
- Steric Environment: The C8-chlorine introduces steric bulk near the quinoline nitrogen, which can influence metal chelation (if converted to 8-hydroxyquinoline) or binding affinity in kinase pockets.

Synthetic Accessibility

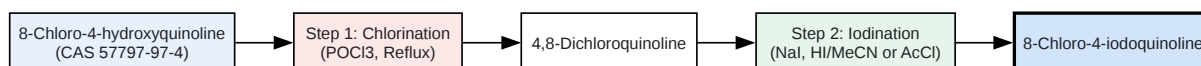
The most robust route to **8-chloro-4-iodoquinoline** proceeds from the commercially available 8-chloro-4-hydroxyquinoline (8-chloroquinolin-4-ol).

Synthesis Workflow

- Activation: Conversion of the 4-hydroxy group to a 4-chloro group using phosphoryl chloride (

).

- Halogen Exchange: Conversion of the 4-chloro group to the 4-iodo group using a Finkelstein-type reaction (NaI/HI).



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Figure 1: Synthetic pathway from commercial precursors to the target scaffold.[1][2]

Regioselectivity & Reactivity

The core utility of this scaffold is the reactivity difference between the C4-I and C8-Cl bonds.

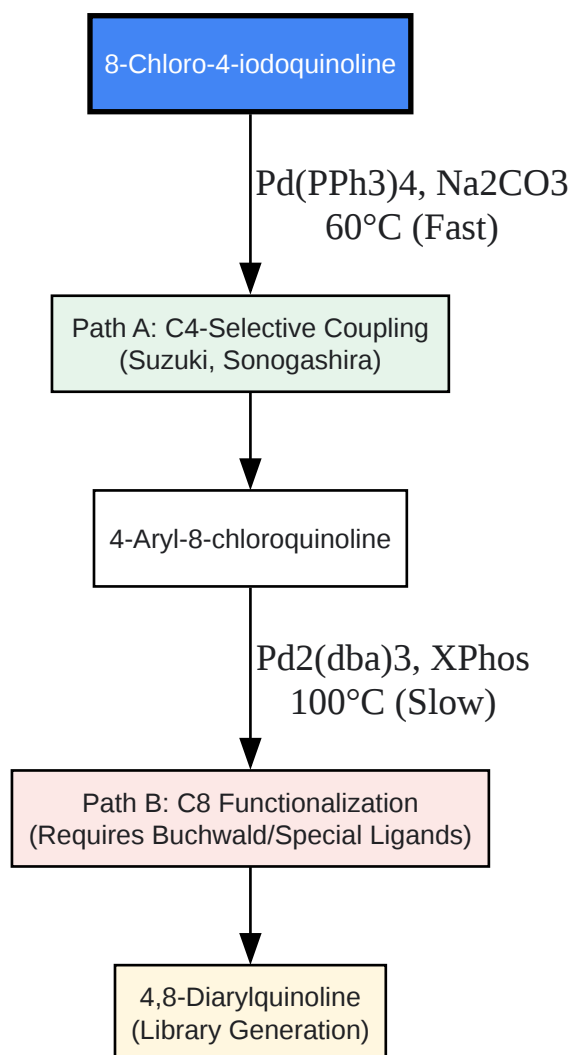
Mechanistic Basis[6][9][10][11]

- Bond Dissociation Energy (BDE):
(~65 kcal/mol) is significantly weaker than
(~95 kcal/mol).
- Electronic Activation: The C4 position is electron-deficient (pyridine ring), stabilizing the Pd(II) intermediate during oxidative addition. The C8 position is on the electron-rich benzene ring and is less reactive.

Reaction Map

This allows for Sequential Cross-Coupling:

- Reaction A (Mild): Suzuki-Miyaura coupling at C4 (Room Temp/Mild Heat).
- Reaction B (Harsh): Buchwald-Hartwig or Suzuki coupling at C8 (High Temp, Specialized Ligands).



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Figure 2: Sequential functionalization strategy exploiting halogen reactivity differences.

Experimental Protocols

Protocol A: Synthesis of 8-Chloro-4-iodoquinoline

Objective: Convert 4,8-dichloroquinoline to **8-chloro-4-iodoquinoline**. Note: This protocol assumes the starting material 4,8-dichloroquinoline has been prepared via standard POCl_3 chlorination of 8-chloro-4-hydroxyquinoline.

- Reagents: 4,8-Dichloroquinoline (1.0 eq), Sodium Iodide (NaI , 5.0 eq), Acetyl Chloride (1.0 eq), Acetonitrile (MeCN , anhydrous).

- Procedure:
 - Suspend 4,8-dichloroquinoline and NaI in dry MeCN under Argon.
 - Add Acetyl Chloride dropwise (generates HI in situ).
 - Reflux the mixture for 16–24 hours. Monitor by TLC (the iodo product is typically less polar).
 - Quench: Cool to RT, pour into ice water containing (sodium thiosulfate) to remove excess iodine (yellow/brown color disappears).
 - Isolation: Extract with Ethyl Acetate (3x), wash with brine, dry over , and concentrate.^[3]
 - Purification: Recrystallization from Ethanol or Flash Chromatography (Hexane/EtOAc).

Protocol B: Regioselective Suzuki Coupling (C4-Arylation)

Objective: Selectively couple an aryl boronic acid to the C4 position without touching the C8-Cl.

- Reagents: **8-Chloro-4-iodoquinoline** (1.0 eq), Aryl Boronic Acid (1.1 eq), (0.05 eq), (2.0 eq, 2M aq. solution), DME or Dioxane.
- Procedure:
 - Degas solvents with Nitrogen/Argon for 15 mins.
 - Combine reactants and catalyst in a sealed tube.
 - Heat to 60–80°C for 2–4 hours. Critical: Do not exceed 90°C to avoid activation of the C8-chloride.
 - Workup: Dilute with water, extract with DCM.

- Validation:

NMR will show the disappearance of the C4-H signal (if comparing to de-iodinated byproduct) or the shift of adjacent protons. The C8-Cl moiety remains intact.

Applications in Drug Discovery[13]

Kinase Inhibition

The 4-substituted quinoline core is a bioisostere of the quinazoline core found in EGFR inhibitors (e.g., Gefitinib). The 8-chloro group provides a lipophilic handle that can occupy hydrophobic pockets in the ATP-binding site, improving potency and selectivity.

Antimalarial Agents

Quinoline derivatives are historical pillars of antimalarial therapy (Chloroquine).[2][4] The 8-chloro-4-iodo scaffold allows for the rapid synthesis of "reversed" chloroquine analogs or hybrid molecules where the side chain is introduced via C4-coupling rather than

Metal Chelation (Neuroprotection)

Hydrolysis of the 8-chloro group (under harsh conditions) or starting with 8-hydroxy derivatives allows for the creation of Clioquinol analogs. These are investigated for Alzheimer's disease due to their ability to chelate Cu/Zn ions and prevent amyloid plaque aggregation.

References

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